

Propizepine (CAS 10321-12-7): A Technical Overview of a Tricyclic Antidepressant

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Compound of Interest

Compound Name: *Propizepine*

Cat. No.: *B083978*

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Abstract

Propizepine (CAS Number 10321-12-7), a tricyclic antidepressant (TCA) developed in the 1970s, has been utilized in clinical practice, primarily in France, under the brand names *Depressin* and *Vagran*.^[1] This technical guide provides a comprehensive overview of the available research on **Propizepine**, focusing on its chemical synthesis, pharmacological classification, and the general mechanisms of action attributed to its class of compounds. Due to the limited availability of detailed historical research data in publicly accessible databases, this document also highlights the gaps in current knowledge, particularly concerning specific quantitative pharmacological data and detailed experimental protocols.

Introduction

Propizepine is a heterocyclic compound with the chemical name 6-[2-(Dimethylamino)propyl]-1,6-dihydro-5H-pyrido[2,3-b][2,3]benzodiazepin-5-one. It belongs to the tricyclic antidepressant (TCA) class of drugs, which were among the first effective pharmacological treatments for major depressive disorder.^{[4][5]} Like other TCAs, its therapeutic effects are believed to stem from its interaction with monoamine neurotransmitter systems in the central nervous system.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	10321-12-7	[1]
Molecular Formula	C17H20N4O	[1]
Molar Mass	296.374 g·mol ⁻¹	[1]
Synonyms	UP-106, Depressin, Vagran	[1]

Synthesis

The synthesis of **Propizepine** was first described by Hoffmann and Faure in 1966. While the full experimental protocol from the original publication is not readily available, the general synthetic pathway has been outlined in subsequent literature.[2][6][7]

The synthesis involves a two-step process:

- **Formation of the Tricyclic Lactam Core:** Condensation of 2-chloronicotinic acid with o-phenylenediamine directly yields the tricyclic lactam, 5H-pyrido[2,3-b][2][3]benzodiazepin-5-one.[2]
- **Alkylation:** The tricyclic lactam is then alkylated with 1-chloro-2-dimethylaminopropane to yield **Propizepine**. [2] This alkylation step is thought to proceed via an aziridinium ion intermediate.[2]

Step 1: Tricyclic Lactam Formation

2-chloronicotinic acid

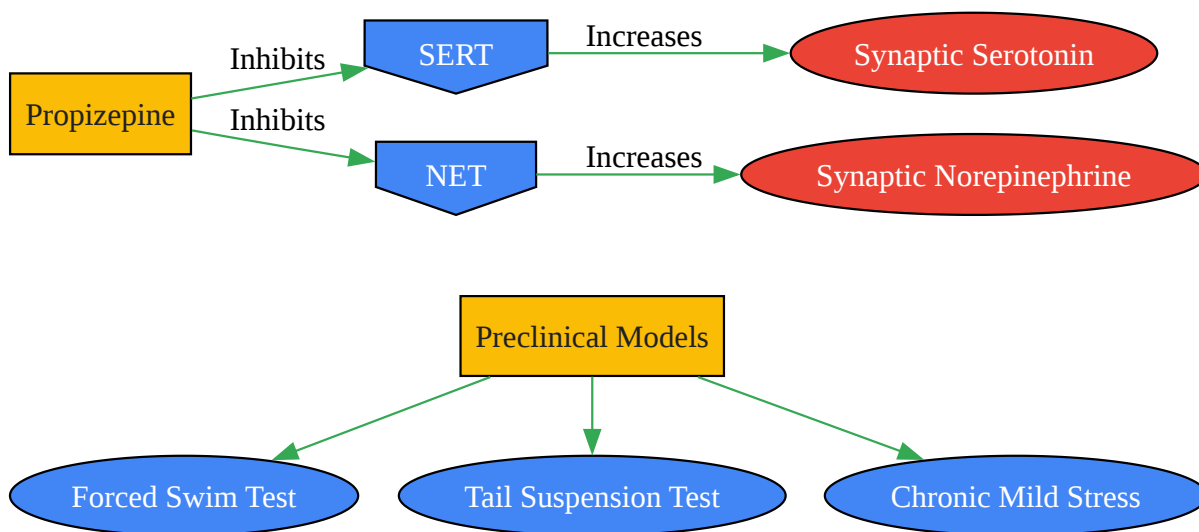
o-phenylenediamine

Tricyclic Lactam

1-chloro-2-dimethylaminopropane

Step 2: Alkylation

Propizepine

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